

Section 1: Introduction and Strategic Approach to Safety Assessment

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Compound of Interest

Compound Name: 4-Boronophthalic acid

Cat. No.: B1522708

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4-Boronophthalic acid (CAS 1072946-35-0) is a specialized organic building block utilized in proteomics research and drug development.^{[1][2]} Its structure, featuring both a boronic acid and a phthalic acid moiety, makes it a compound of interest for creating complex molecular architectures. However, as is common with many niche research chemicals, comprehensive, publicly available toxicological and safety data specific to **4-Boronophthalic acid** is limited.

For researchers, scientists, and drug development professionals, operating without robust safety data presents an unacceptable risk. Therefore, this guide adopts a scientifically grounded surrogate-based approach to risk assessment. We will extrapolate the health and safety profile of **4-Boronophthalic acid** from well-characterized analogous compounds, primarily Boric Acid and other substituted aromatic boronic acids.

Causality for Surrogate Selection:

- Boric Acid (CAS 10043-35-3): The foundational boron compound for which extensive toxicological data exists, including critical endpoints like reproductive and developmental toxicity.^{[3][4][5]} The boronic acid functional group is the primary driver of this systemic toxicity.
- Aromatic Boronic Acids (e.g., 4-Bromophenylboronic acid, 4-Bromoisophthalic acid): These compounds share the core phenylboronic acid structure and provide data on local irritant effects (skin, eye, respiratory) common to this chemical class.^{[6][7][8]}

This methodology allows us to establish a conservative and responsible safety framework, treating **4-Boronophthalic acid** with the precautions warranted by the most sensitive toxicological endpoint identified in its surrogates.

Section 2: Hazard Identification and GHS Classification

Based on the data from surrogate compounds, **4-Boronophthalic acid** should be handled as a hazardous substance. The primary hazards are categorized as reproductive toxicity and local irritation.[\[3\]](#)[\[6\]](#)[\[9\]](#)

Table 1: GHS Hazard Classification based on Surrogate Data

Hazard Class	Hazard Statement	Signal Word	Pictogram
Reproductive Toxicity, Category 1B	H360: May damage fertility or the unborn child. [3] [9]	Danger	Health Hazard
Skin Irritation, Category 2	H315: Causes skin irritation. [6]	Warning	Exclamation Mark
Serious Eye Irritation, Category 2A	H319: Causes serious eye irritation. [6] [7]	Warning	Exclamation Mark
Specific Target Organ Toxicity — Single Exposure, Category 3 (Respiratory)	H335: May cause respiratory irritation. [6] [10]	Warning	Exclamation Mark

| Hazardous to the Aquatic Environment, Acute, Category 3 | H402: Harmful to aquatic life.[\[3\]](#) | (None) | (None) |

Precautionary Statements (P-Statements): A consolidated list of precautionary statements is essential for safe handling:

- Prevention: P201, P202, P261, P264, P271, P273, P280[\[3\]](#)[\[6\]](#)[\[10\]](#)

- Response: P302+P352, P304+P340, P305+P351+P338, P308+P313[3][6][11]
- Storage: P403+P233, P405[6]
- Disposal: P501[3][6]

Section 3: Toxicological Profile and Mechanistic Insights

Understanding the "why" behind a hazard classification is critical for fostering a robust safety culture. The toxicity of boronic acids is primarily driven by the boron atom.

Systemic Toxicity: Reproductive Effects The most significant hazard associated with boric acid, and by extension **4-Boronophthalic acid**, is its potential to damage fertility and the unborn child.[3][5][9]

- **Mechanism:** Animal studies on boric acid have demonstrated adverse effects on the testes and fertility in males and developmental effects on the fetus, including weight loss and minor skeletal variations.[5][12][13] Boron is readily absorbed orally and is not metabolized, meaning the parent compound is responsible for the toxic effects.[4]
- **Exposure Thresholds:** While a fatal adult dose of boric acid is reported as 5 to >30 grams, the reproductive effects occur at much lower chronic exposure levels.[12] A No Observed Adverse Effect Level (NOAEL) for repeated oral dosage in rats was determined to be 17.5 mg/kg.[3]

Local Toxicity: Irritation

- **Respiratory Irritation:** As a fine powder, the compound can cause mechanical irritation to the upper respiratory tract.[12] Occupational studies of workers exposed to sodium borate dust reported symptoms like dryness of the mouth, nose, and throat, dry cough, and sore throat.[4][13]
- **Eye Irritation:** Direct contact with the eyes will cause serious irritation.[6] This is a common property of acidic, dusty solids.

- Skin Irritation: The compound can cause skin irritation.[\[6\]](#) While absorption through intact skin is generally poor, it is readily absorbed through damaged or abraded skin, which could lead to systemic effects.[\[5\]](#)[\[12\]](#)

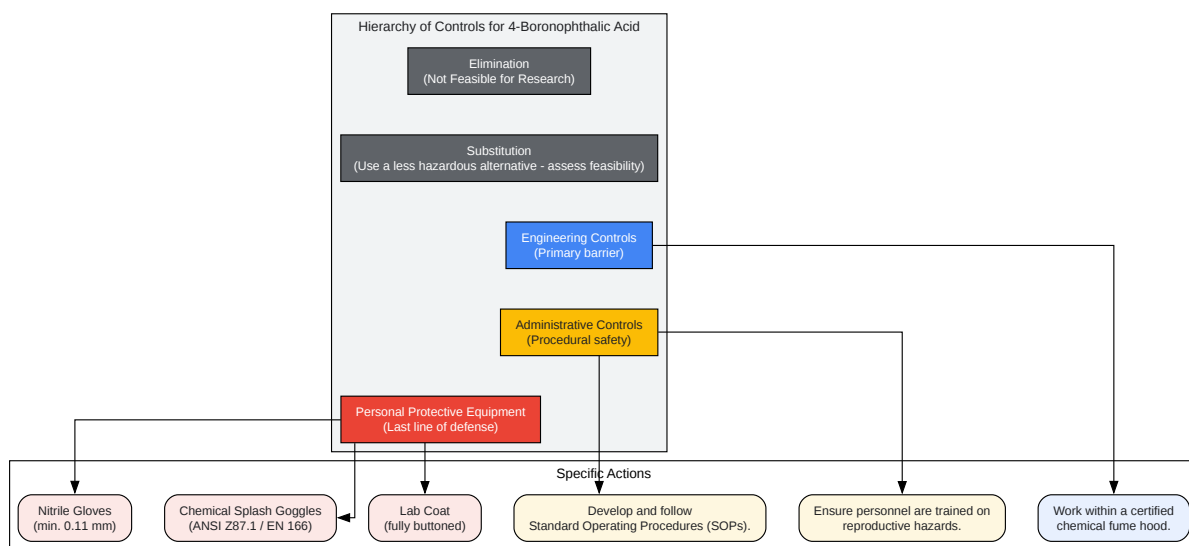
Table 2: Summary of Toxicological Data (from Boric Acid Surrogate)

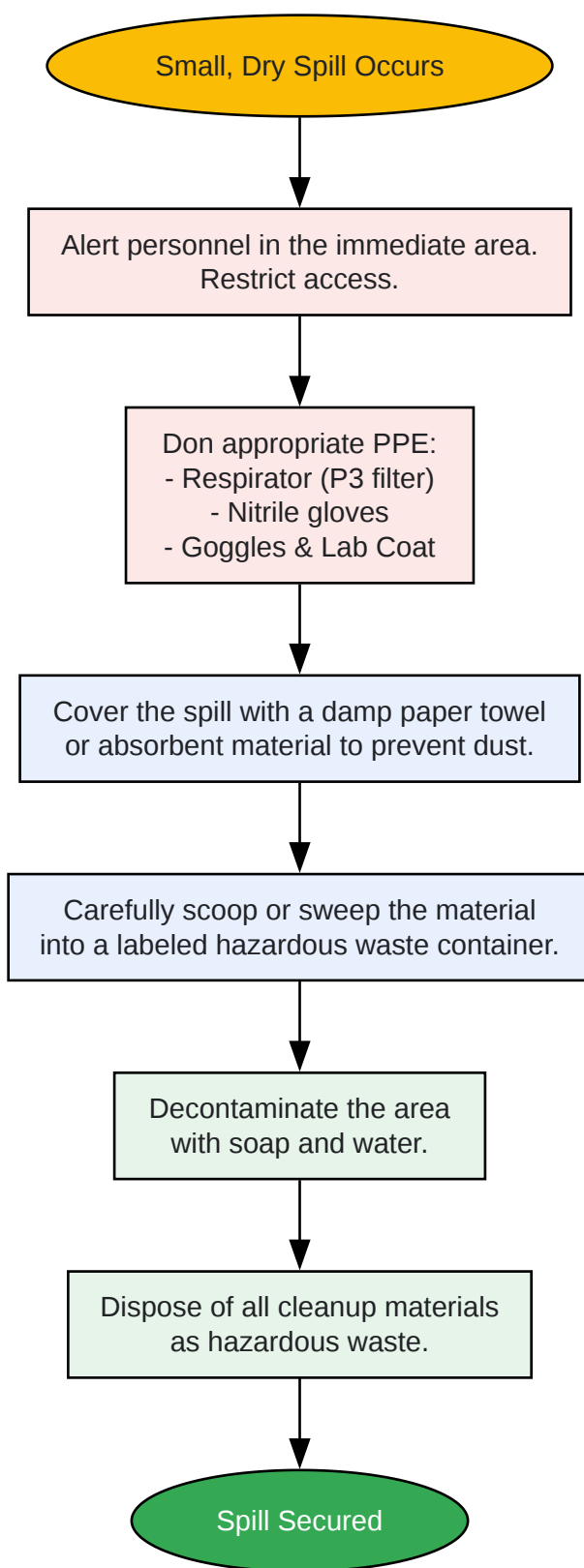
Endpoint	Species	Route	Value	Reference
LD50 (Acute Oral)	Rat	Oral	3,500 to 4,100 mg/kg	[5]
LD50 (Acute Dermal)	Rabbit	Dermal	>2,000 mg/kg	[5]
NOAEL (Repeated Dose)	Rat	Oral	17.5 mg/kg (2 years)	[3]

| LOAEL (Repeated Dose) | Rat | Oral | 58.5 mg/kg (2 years) |[\[3\]](#) |

Section 4: Exposure Control and Personal Protection

A multi-layered approach is required to safely handle **4-Boronophthalic acid**, prioritizing engineering controls over personal protective equipment (PPE).





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Caption: Emergency Spill Response Workflow.

Fire-Fighting Measures

- The substance is not combustible. [3][9]* Use an extinguishing agent appropriate for the surrounding fire (e.g., water spray, dry chemical, carbon dioxide, foam). [3][14]* Firefighters must wear self-contained breathing apparatus (SCBA) and full protective gear, as heating may cause decomposition and produce toxic fumes like boron oxides. [3][9]

Section 7: Physical and Chemical Properties

Table 3: Properties of **4-Boronophthalic Acid** and Surrogates

Property	4-Boronophthalic Acid	Boric Acid (Surrogate)
CAS Number	1072946-35-0 [1][2]	10043-35-3 [15]
Molecular Formula	C ₈ H ₇ BO ₆ [1]	BH ₃ O ₃ [15]
Molecular Weight	209.95 g/mol [2]	61.83 g/mol [15]
Appearance	White to off-white solid/powder	White crystalline solid [15]
Melting Point	Not available	170.9 °C (decomposes) [15]
Solubility	Not available	Soluble in water (4.72 g/100 mL at 20°C) and lower alcohols [15]
Stability	Stable under recommended storage conditions. Moisture sensitive.	Stable. Corrosive to iron if moisture is present. [12]

| Hazardous Decomposition Products | Oxides of carbon and boron upon heating. | Boric anhydride upon heating. [12]|

Section 8: Conclusion and Senior Scientist Recommendations

While **4-Boronophthalic acid** is a valuable tool in modern research, the absence of specific safety data necessitates a cautious and informed approach. This guide establishes that, based

on data from boric acid and other aromatic boronic acids, **4-Boronophthalic acid** must be treated as a reproductive toxicant (Category 1B) and a skin, eye, and respiratory irritant.

Key Directives for All Personnel:

- Acknowledge the Hazard: All users must be trained on the potential reproductive hazards before being authorized to handle this compound.
- Prioritize Engineering Controls: All work with the solid material must be conducted in a certified chemical fume hood to prevent inhalation.
- Use Mandatory PPE: At a minimum, chemical splash goggles, nitrile gloves, and a lab coat are required for any handling procedure.
- Prevent Contamination: Follow strict protocols for handling, decontamination, and waste disposal to prevent exposure and environmental release.

Until specific toxicological data for **4-Boronophthalic acid** becomes available, these surrogate-based guidelines represent the best practice for ensuring the health and safety of all researchers, scientists, and drug development professionals.

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